

Application Notes and Protocols: Sonocatalytic Degradation Kinetics of Acid Brown 83

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Compound of Interest

Compound Name: C.I. Acid brown 83

Cat. No.: B12363664

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Introduction

Acid Brown 83 is a monoazo dye utilized in various industrial applications, including textile dyeing and biological staining. Due to its complex aromatic structure, it is resistant to conventional wastewater treatment methods, posing environmental concerns. Sonocatalytic degradation has emerged as a promising advanced oxidation process (AOP) for the removal of such recalcitrant organic pollutants. This process utilizes acoustic cavitation generated by ultrasound to activate a catalyst, leading to the formation of highly reactive hydroxyl radicals ($\bullet\text{OH}$) that can effectively mineralize organic compounds.

These application notes provide a detailed overview of the sonocatalytic degradation kinetics of Acid Brown 83. While specific studies on the heterogeneous sonocatalytic degradation of Acid Brown 83 are limited, this document presents a generalized experimental protocol based on the degradation of similar azo dyes. Furthermore, it includes kinetic data from studies on Acid Brown 83 degradation under ultrasonic irradiation with hydrogen peroxide to illustrate the kinetic analysis.

Data Presentation

Kinetic Parameters for the Degradation of Acid Brown 83

The following table summarizes the kinetic parameters for the degradation of Acid Brown 83 by various ultrasound-assisted oxidation processes. The pseudo-first-order kinetic model was

found to best describe the degradation process.[1]

Degradation Process	Degradation Percentage (%) after 60 min	Initial Degradation Rate ($\text{mg}\cdot\text{L}^{-1}\cdot\text{min}^{-1}$)	Pseudo-First-Order Rate Constant (k) (min^{-1})	R ²
US	15.3	1.8	0.0028	0.998
H ₂ O ₂	10.1	1.2	0.0018	0.997
US/H ₂ O ₂	25.4	3.2	0.0049	0.999
H ₂ O ₂ /H ₂ SO ₄	45.2	6.5	0.0101	0.999
US/H ₂ O ₂ /H ₂ SO ₄	85.1	15.2	0.0315	0.999
Fe(II)/H ₂ O ₂ /H ₂ SO ₄	90.3	17.0	0.0398	0.999
US/Fe(II)/H ₂ O ₂ /H ₂ SO ₄	95.0	17.0	0.0500	0.999

Data sourced from a study on the effect of ultrasound on the degradation of Acid Brown 83 by hydrogen peroxide oxidation processes.[1]

Typical Experimental Conditions for Sonocatalytic Degradation of Azo Dyes

This table provides a comparative overview of experimental conditions used for the sonocatalytic degradation of various azo dyes, which can serve as a reference for designing experiments for Acid Brown 83.

Azo Dye	Catalyst	Catalyst Dosage (g/L)	Initial Dye Concentration (mg/L)	Ultrasonic Power (W)	pH	Degradation Efficiency (%)	Reference
Chrysoidine R	NiFe ₂ O ₄	0.5	20	120	3	92.83 (with H ₂ O ₂)	[2]
Orange II	Au/TiO ₂	0.5	~87	40 kHz	Not specified	~80 (TOC removal)	[3]
Acid Red B	nano-ZnO	1.0	10	50	7	>80	[4][5]
Reactive Black 5	W-ZnO	0.75	Not specified	225	Not specified	100	[6]

Experimental Protocols

The following is a generalized protocol for the sonocatalytic degradation of Acid Brown 83, synthesized from methodologies reported for similar azo dyes.[2][4][6]

Materials and Equipment

- Reagents: Acid Brown 83, catalyst (e.g., TiO₂, ZnO, or a composite), distilled water, pH adjustment solutions (e.g., 0.1 M HCl and 0.1 M NaOH).
- Apparatus: Ultrasonic bath or probe sonicator with adjustable power and frequency, magnetic stirrer, pH meter, spectrophotometer, reaction vessel (e.g., a jacketed glass beaker to control temperature), sampling syringes with filters.

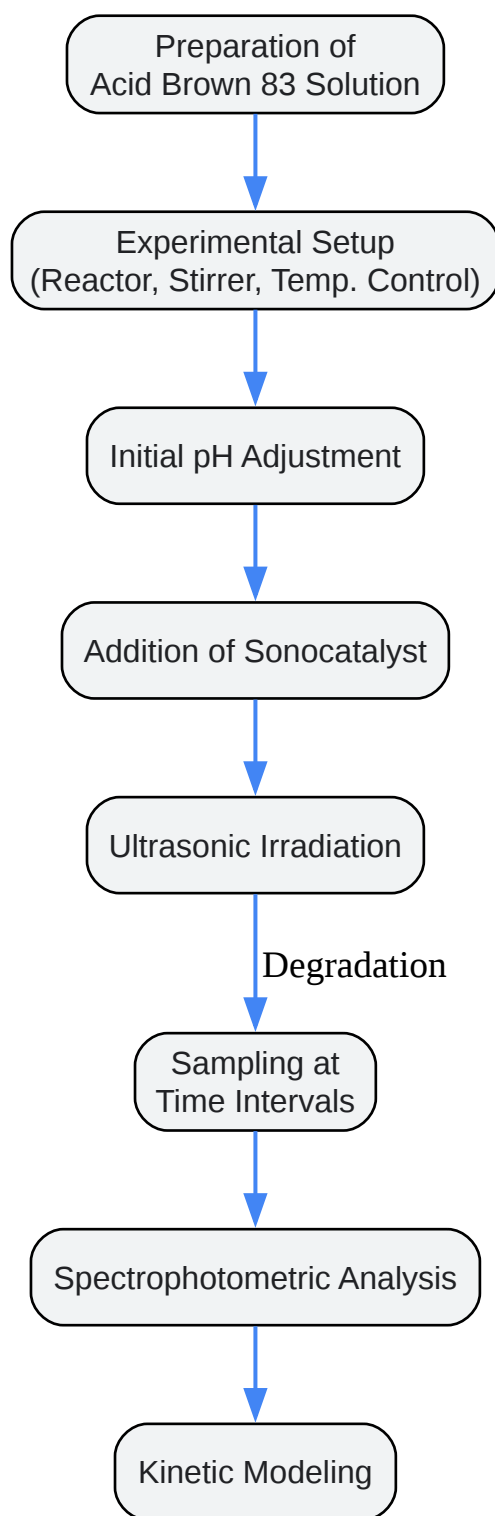
Experimental Procedure

- Preparation of Dye Solution: Prepare a stock solution of Acid Brown 83 in distilled water. Dilute the stock solution to the desired initial concentration for the degradation experiments.

- Experimental Setup:
 - Place a known volume of the Acid Brown 83 solution into the reaction vessel.
 - If using a probe sonicator, immerse the tip of the probe into the solution to a specified depth. For a bath sonicator, place the reaction vessel in the center of the bath.
 - Use a magnetic stirrer to ensure the homogeneity of the solution and catalyst suspension.
 - Connect the reaction vessel to a water bath to maintain a constant temperature.
- Sonocatalytic Degradation:
 - Adjust the initial pH of the dye solution to the desired value using HCl or NaOH.
 - Add the specified amount of the sonocatalyst to the solution.
 - Turn on the ultrasonic device and start the timer for the experiment.
- Sampling and Analysis:
 - Withdraw samples at regular time intervals using a syringe.
 - Filter the samples immediately to remove the catalyst particles.
 - Measure the absorbance of the supernatant at the maximum wavelength of Acid Brown 83 using a spectrophotometer.
 - The degradation efficiency can be calculated using the following formula: Degradation (%) = $[(A_0 - A_t) / A_0] \times 100$ where A_0 is the initial absorbance and A_t is the absorbance at time t .
- Kinetic Analysis:
 - Plot the concentration of Acid Brown 83 as a function of time.
 - To determine the reaction kinetics, test different kinetic models (e.g., pseudo-first-order, pseudo-second-order). For many azo dyes, the degradation follows pseudo-first-order kinetics.[\[4\]](#)[\[5\]](#)

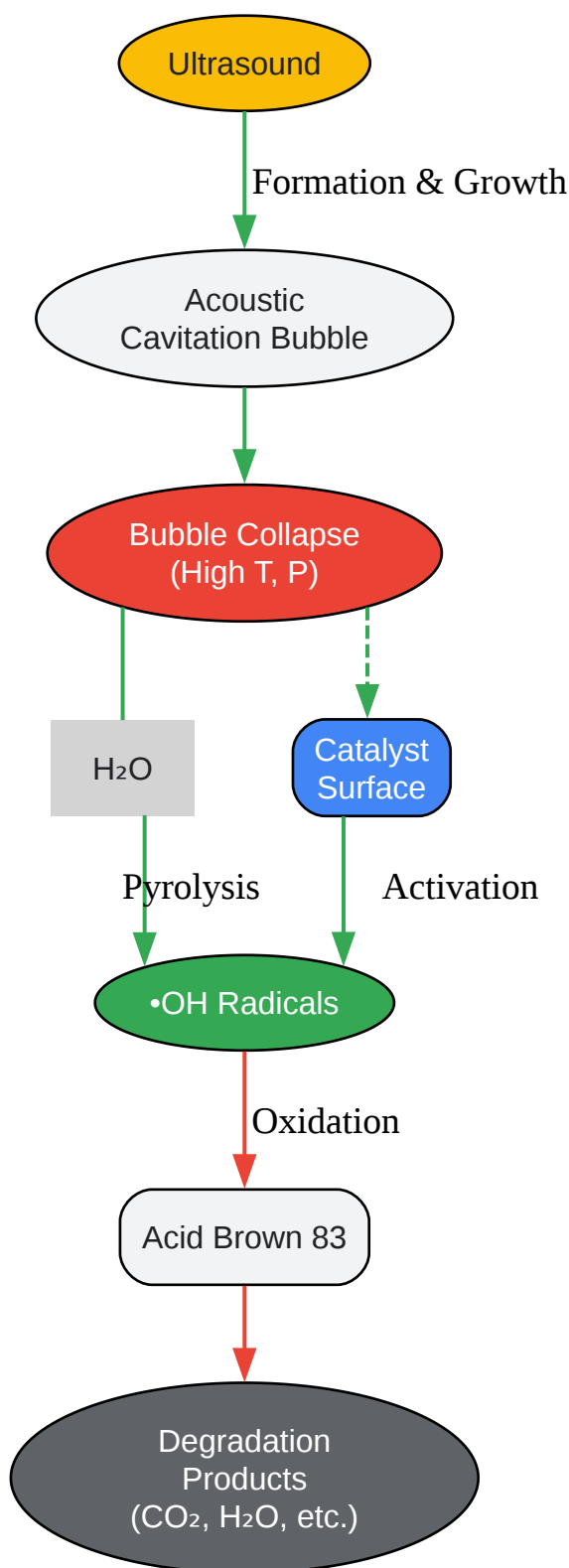
- The pseudo-first-order kinetic model is represented by the equation: $\ln(C_0/C_t) = kt$ where C_0 is the initial concentration, C_t is the concentration at time t , and k is the pseudo-first-order rate constant. A linear plot of $\ln(C_0/C_t)$ versus t indicates that the reaction follows this model.

Mandatory Visualization



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Caption: Experimental workflow for sonocatalytic degradation.



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Caption: Proposed mechanism of sonocatalytic degradation.

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